

What is D-Glucose-d1-3 and its chemical structure?

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Compound of Interest

Compound Name: D-Glucose-d1-3

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A Comprehensive Technical Guide to D-Glucose-d1-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **D-Glucose-d1-3**, a stable isotope-labeled form of D-glucose. This document outlines its chemical properties, structure, and common applications, with a focus on its use in research and development.

Introduction to D-Glucose-d1-3

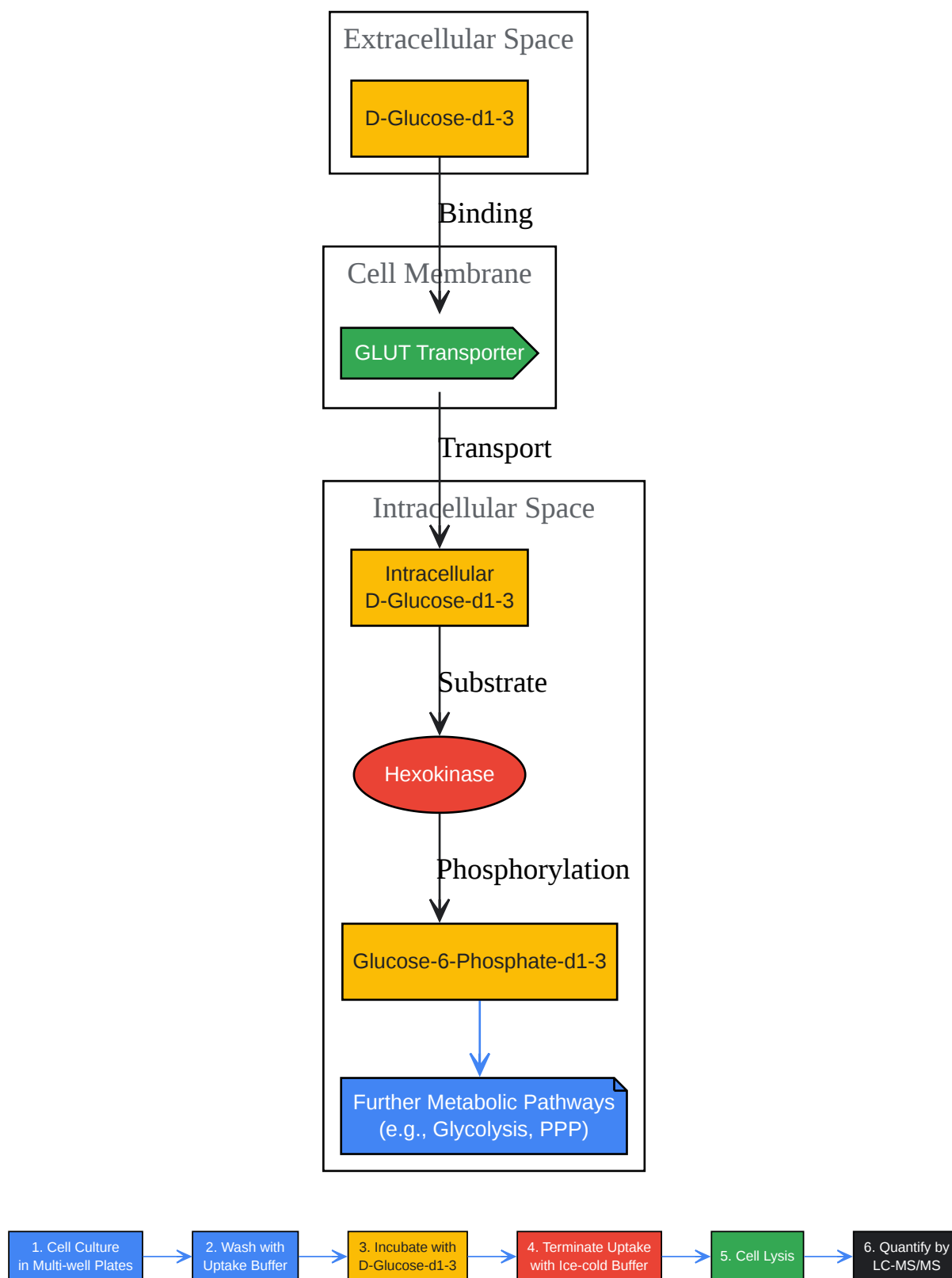
D-Glucose-d1-3 is a form of D-glucose in which one hydrogen atom at the C3 position has been replaced by its stable isotope, deuterium.^[1] This isotopic labeling makes it a valuable tool for researchers, particularly in metabolic studies and pharmacokinetic analyses, as it can be distinguished from its unlabeled counterpart by mass spectrometry and other analytical techniques.^{[2][3][4]} Like D-glucose, it is a monosaccharide and an essential carbohydrate in biological systems.

Synonyms: Glucose-d1-3; D-(+)-Glucose-d1-3; Dextrose-d1-3; Deuterated Glucose; Labeled Glucose

Chemical Structure and Properties

The chemical structure of **D-Glucose-d1-3** is identical to that of D-glucose, with the exception of the deuterium atom at the C3 position.

Chemical Structure:



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References

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